

Best practices for storing and handling GSK137647A

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Compound of Interest

Compound Name: GSK137647A

Cat. No.: B15568900

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Technical Support Center: GSK137647A

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling **GSK137647A**. Find troubleshooting guides and frequently asked questions (FAQs) to support your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **GSK137647A** powder?

A1: For long-term storage, **GSK137647A** powder should be stored at -20°C for up to 3 years. For shorter periods, it can be stored at 4°C for up to 2 years.[1]

Q2: How should I store stock solutions of **GSK137647A**?

A2: Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles. For long-term storage, store at -80°C for up to 2 years. For shorter-term storage, -20°C for up to 1 year is recommended.[1][2] Some suppliers suggest that in DMSO, the solution is stable for 2 weeks at 4°C and up to 6 months at -80°C.[3]

Q3: In which solvents is **GSK137647A** soluble?

A3: **GSK137647A** is soluble in Dimethyl Sulfoxide (DMSO) and Dimethylformamide (DMF).[4] It is also soluble in ethanol.[5][6] The compound is insoluble in water.[5]

Q4: I'm having trouble dissolving **GSK137647A** in DMSO. What could be the issue?

A4: The solubility of **GSK137647A** can be affected by moisture absorbed by the DMSO. It is highly recommended to use fresh, anhydrous DMSO to ensure optimal solubility.[1]

Q5: What is the primary mechanism of action for **GSK137647A**?

A5: **GSK137647A** is a potent and selective agonist for the Free Fatty Acid Receptor 4 (FFA4), also known as GPR120.[6] Its activation of FFA4 leads to various cellular responses, including anti-inflammatory effects and stimulation of insulin secretion.[2]

Troubleshooting Guide

| Issue | Possible Cause | Recommended Solution |
|---------------------------------------------------------|---------------------------------------------------------------------------------------------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Precipitation observed in stock solution after thawing. | The compound may have come out of solution during freezing. | Gently warm the vial and vortex to redissolve the compound completely before use. Ensure the solution is clear before making dilutions. |
| Inconsistent results in cell-based assays. | 1. Repeated freeze-thaw cycles of the stock solution. 2. Degradation of the compound in the working solution. | 1. Aliquot the stock solution upon preparation to minimize freeze-thaw cycles.[5] 2. Prepare fresh working solutions for each experiment from a thawed stock aliquot. Do not store diluted working solutions for extended periods. |
| Low potency or unexpected results in experiments. | 1. Incorrect concentration of the working solution. 2. Degradation of the compound due to improper storage. | 1. Verify the calculations for stock and working solution concentrations. 2. Ensure that both the powder and stock solutions have been stored according to the recommended conditions. |

Quantitative Data Summary

Storage Stability

| Form | Storage Temperature | Duration |
|------------|---------------------|---------------------|
| Powder | -20°C | Up to 3 years[1][5] |
| 4°C | Up to 2 years[1] | |
| In Solvent | -80°C | Up to 2 years[1][2] |
| -20°C | Up to 1 year[1][2] | |

Solubility

| Solvent | Concentration |
|-----------------------------------|----------------------------|
| DMSO | ≥ 100 mg/mL (327.45 mM)[1] |
| 61 mg/mL (199.74 mM)[5] | |
| 30 mg/mL[4] | |
| DMF | 30 mg/mL[4] |
| Ethanol | 10 mg/mL[5] |
| ≥ 9.49 mg/mL (with ultrasonic)[6] | |
| DMSO:PBS (pH 7.2) (1:2) | 0.25 mg/mL[4] |

Experimental Protocols

1. Preparation of a 10 mM DMSO Stock Solution

- Objective: To prepare a concentrated stock solution of **GSK137647A** for long-term storage and subsequent dilution.
- Materials:

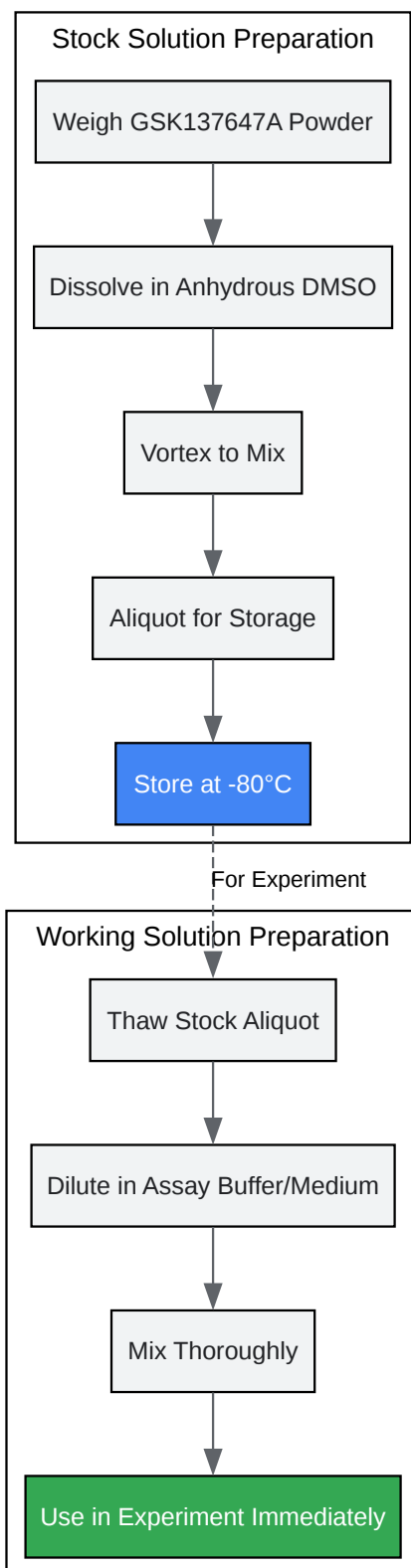
- **GSK137647A** powder (Molecular Weight: 305.39 g/mol)
- Anhydrous DMSO
- Sterile microcentrifuge tubes
- Procedure:
 - Weigh out a precise amount of **GSK137647A** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.05 mg of the compound.
 - Add the appropriate volume of anhydrous DMSO to the powder. For 3.05 mg, add 1 mL of DMSO.
 - Vortex the solution until the compound is completely dissolved. Gentle warming in a water bath (25-30°C) may aid dissolution.
 - Aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile microcentrifuge tubes.
 - Store the aliquots at -80°C.

2. Preparation of a 50 µM Working Solution for In Vitro Assays

- Objective: To dilute the stock solution to a final working concentration for use in cell-based experiments.
- Materials:
 - 10 mM **GSK137647A** in DMSO stock solution
 - Appropriate cell culture medium or assay buffer
- Procedure:
 - Thaw a single aliquot of the 10 mM stock solution at room temperature.
 - Perform a serial dilution. For example, to prepare a 50 µM working solution in 1 mL of media:

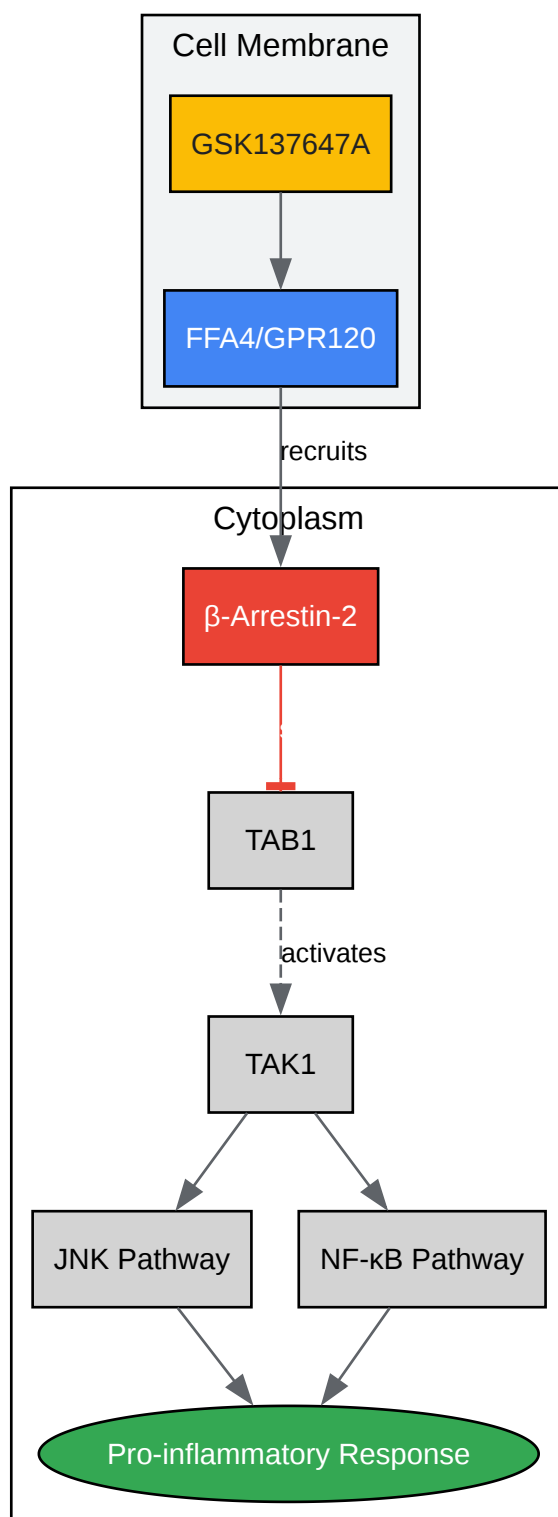
- Add 5 μ L of the 10 mM stock solution to 995 μ L of cell culture medium.
- Mix thoroughly by gentle pipetting or vortexing.
- The working solution is now ready to be added to the cells. It is recommended to prepare this solution fresh for each experiment.

Visualizations



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Caption: Workflow for preparing **GSK137647A** stock and working solutions.



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Caption: Anti-inflammatory signaling pathway of **GSK137647A** via FFA4/GPR120.

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